

# Technical Guide: Physical Characteristics of 1-Bromononane-d4

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## Compound of Interest

Compound Name: 1-Bromononane-d4

Cat. No.: B12390600

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical characteristics of **1-Bromononane-d4**. The information is intended to support research and development activities by providing key data points and methodologies for the handling and characterization of this deuterated compound.

## Core Physical and Chemical Properties

**1-Bromononane-d4**, specifically 1-Bromononane-1,1,2,2-d4, is a deuterated analog of 1-bromononane. The incorporation of deuterium isotopes results in a higher molecular weight compared to its non-deuterated counterpart, which can be useful in various analytical and metabolic studies.

## Quantitative Data Summary

The physical properties of **1-Bromononane-d4** are summarized in the table below for easy reference and comparison.

Property	Value	Notes
Molecular Formula	CH <sub>3</sub> (CH <sub>2</sub> ) <sub>6</sub> CD <sub>2</sub> CD <sub>2</sub> Br	
Molecular Weight	211.18 g/mol	[1][2]
Appearance	Clear, colorless to golden liquid	
Density	1.11 g/mL at 25 °C	
Boiling Point	201 °C (literature)	
Melting Point	-29 °C	
Flash Point	90.0 °C (194.0 °F)	
Refractive Index	1.4530 to 1.4550 at 20°C	
Isotopic Purity	98 atom % D	
Solubility	Immiscible in water. Soluble in chloroform and hexanes.	

## Experimental Protocols

Detailed methodologies for determining key physical properties are crucial for verifying substance identity and purity. Below is a standard protocol for boiling point determination, a critical characteristic for volatile liquids.

### Micro-Boiling Point Determination using a Thiele Tube

This method is suitable for small sample volumes and provides a reasonably accurate measurement of the boiling point.

Materials:

- Sample of **1-Bromononane-d4**
- Thiele tube filled with mineral oil
- Thermometer

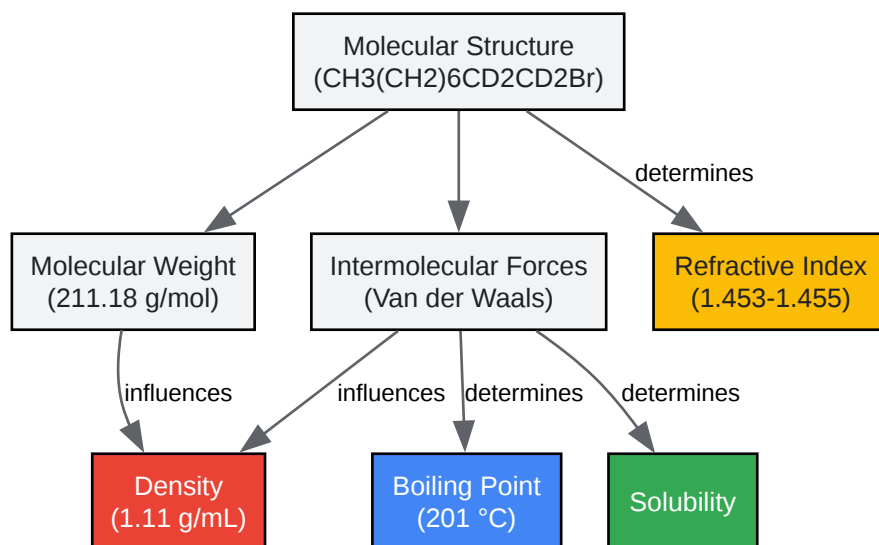
- Small test tube (e.g., 10 x 75 mm)
- Capillary tube (sealed at one end)
- Rubber band or wire for attaching the test tube to the thermometer
- Heating apparatus (Bunsen burner or hot plate)
- Safety glasses

#### Procedure:

- **Sample Preparation:** Add a few milliliters of the liquid sample into the small test tube.
- **Capillary Insertion:** Place the capillary tube into the test tube with the open end down.
- **Apparatus Assembly:** Attach the test tube to the thermometer using a rubber band, ensuring the sample is aligned with the thermometer bulb.
- **Heating:** Immerse the assembly into the Thiele tube, making sure the rubber band is above the oil level. Gently heat the side arm of the Thiele tube.
- **Observation:** As the temperature rises, a stream of bubbles will emerge from the capillary tube. Continue heating until the bubbling is rapid and continuous.
- **Cooling and Measurement:** Remove the heat and allow the apparatus to cool. The boiling point is the temperature at which the liquid is drawn into the capillary tube.

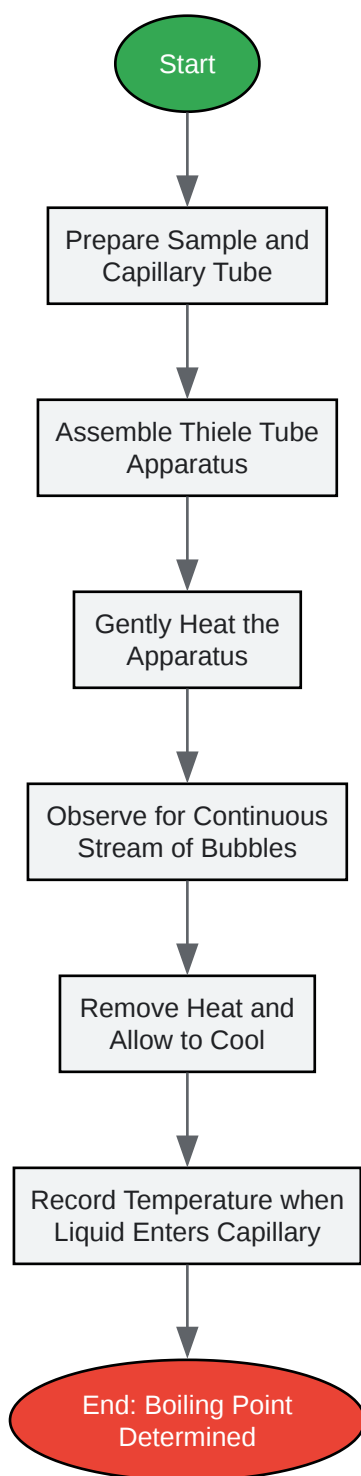
## Visualizations

The following diagrams illustrate the logical relationships of the compound's properties and a typical experimental workflow.



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Caption: Logical relationships of **1-Bromononane-d4** properties.



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Caption: Workflow for Micro-Boiling Point Determination.

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## References

- 1. 1-Bromononane-6,6,7,7-d4 | C<sub>9</sub>H<sub>19</sub>Br | CID 131708594 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 1-Bromononane-1,1,2,2-d4 | C<sub>9</sub>H<sub>19</sub>Br | CID 71308830 - PubChem [pubchem.ncbi.nlm.nih.gov]
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